Technical Guide: Ethyl 2-iodo-2-methylpropionate (EIMP)

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Compound of Interest

Compound Name:	*Ethyl 2-iodo-2-methylpropionate*
CAS No.:	*7425-55-0*
Cat. No.:	*B1600798*

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Executive Summary & Chemical Profile

Ethyl 2-iodo-2-methylpropionate (EIMP) (CAS: 7425-55-0) is a specialized

-halo ester widely utilized as a high-efficiency initiator in Controlled Radical Polymerization (CRP), specifically Atom Transfer Radical Polymerization (ATRP) and Iodine Transfer Polymerization (ITP).

Structurally analogous to the more common bromo-derivative (Ethyl

-bromoisobutyrate), EIMP possesses a significantly weaker Carbon-Halogen bond (

vs.

). This physicochemical distinction lowers the bond dissociation energy (BDE), resulting in faster initiation rates (

) and higher equilibrium constants (

) in copper-mediated systems. In organic synthesis, it serves as a hyper-reactive electrophile for Reformatsky-type enolate formation and radical addition reactions.

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Physicochemical Specifications

Property	Value	Note
Molecular Formula		
Molecular Weight	242.06 g/mol	
CAS Number	7425-55-0	
Appearance	Pale yellow to reddish-brown liquid	Darkens upon light exposure (liberation)
Density	~1.61 g/mL	Significantly denser than bromo-analog
Boiling Point	~206°C (Predicted)	Decomposes at high heat; distill under vacuum
Solubility	Organic solvents (THF, DCM, Toluene)	Immiscible with water
Storage	-20°C, Dark, Inert Gas	Critical: Light & Heat Sensitive

Synthesis & Purification: The Finkelstein Exchange[2][9]

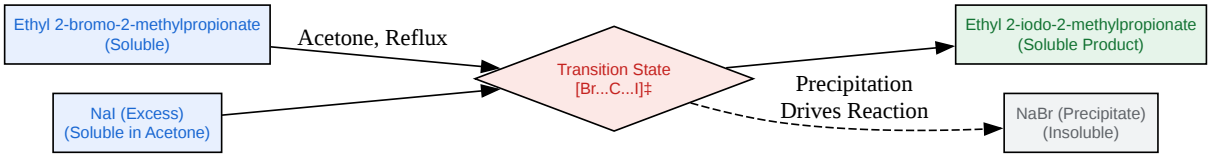
While EIMP is commercially available, high-purity applications (e.g., precision polymer synthesis) often require fresh preparation to eliminate free iodine, which acts as a radical inhibitor. The most robust synthesis is the Finkelstein Reaction, converting Ethyl 2-bromo-2-methylpropionate (EBiB) to EIMP via

halide exchange.

Mechanism

The reaction is driven by the solubility difference of sodium salts in anhydrous acetone.[1] Sodium Iodide (NaI) is soluble, whereas Sodium Bromide (NaBr) precipitates, driving the equilibrium forward (Le Chatelier's Principle).[2][1][3][4]

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Caption: Thermodynamic drive of the Finkelstein exchange via NaBr precipitation.

Detailed Experimental Protocol

Objective: Synthesize 50 mmol of **Ethyl 2-iodo-2-methylpropionate**. Pre-requisites: Anhydrous Acetone (dried over

or molecular sieves), Schlenk line or drying tube.

- Reagent Preparation:
  - Weigh 11.2 g (75 mmol, 1.5 eq) of Sodium Iodide (NaI). Dry in an oven at 120°C for 2 hours prior to use to remove hygroscopic water.
  - Measure 9.75 g (50 mmol, 1.0 eq) of Ethyl 2-bromo-2-methylpropionate.
  - Prepare 100 mL of anhydrous Acetone.
- Reaction Setup:
  - In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve the dried NaI in the anhydrous Acetone. The solution should be clear/yellowish.
  - Add the Ethyl 2-bromo-2-methylpropionate dropwise over 5 minutes.
  - Attach a reflux condenser protected by a calcium chloride drying tube or nitrogen inlet.
  - Protect from light: Wrap the flask and condenser in aluminum foil.
- Execution:

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- Heat the mixture to a gentle reflux (~60°C) for 18–24 hours.
- Observation: A white precipitate (NaBr) will form progressively.[2]

- Work-up:
  - Cool the mixture to room temperature.
  - Filter off the solid NaBr using a sintered glass funnel or celite pad. Wash the solid cake with 20 mL cold acetone.
  - Concentrate the filtrate via rotary evaporation (bath < 35°C) to remove acetone.
  - Redissolve the residue in 50 mL Diethyl Ether (or DCM).
  - Wash: Wash with 10% Sodium Thiosulfate (

) solution (2 x 30 mL) to remove any free iodine (organic layer turns from brown to pale yellow). Wash with brine (1 x 30 mL).
  - Dry the organic layer over anhydrous

    .

- Purification:
  - Remove solvent under reduced pressure.
  - Optional for high purity: Vacuum distill the crude oil (protect from light).
  - Yield: Expect 85–95% (approx. 10.5–11.5 g).

Application 1: ATRP & Cu(0)-RDRP[3]

EIMP is a "privileged" initiator for copper-mediated polymerization of acrylates and styrenics. Its utility stems from the Activation Rate Constant (

).

Kinetic Advantage

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In ATRP, the equilibrium constant

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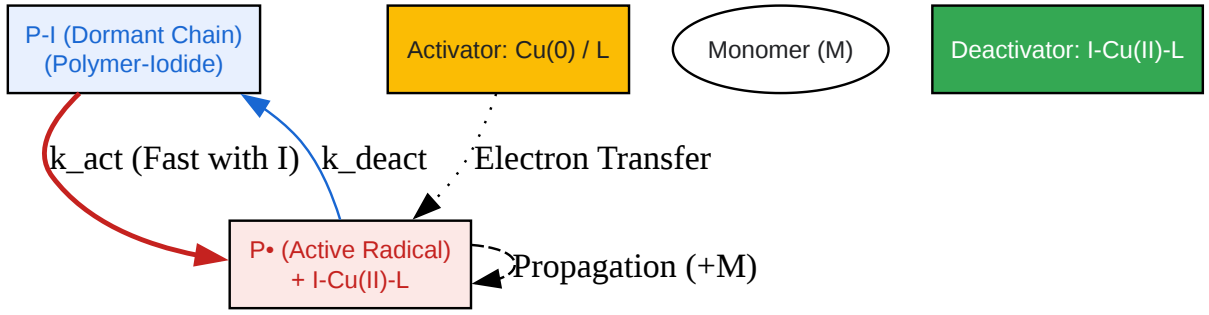
- Alkyl Bromides: Stronger C-Br bond

  Slower activation.

- Alkyl Iodides (EIMP): Weaker C-I bond

  Faster activation.

This makes EIMP ideal for Cu(0)-RDRP (also known as SET-LRP), where rapid initiation is required to compete with propagation and prevent "tailing" in molecular weight distributions.



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Caption: The ATRP equilibrium. EIMP increases k_act, shifting equilibrium toward the active species.

Protocol: Cu(0)-RDRP of Methyl Acrylate

Reference Standard: Percec et al. / Matyjaszewski et al.

- Charge: In a Schlenk tube, add Monomer (Methyl Acrylate, 2 mL), Ligand (

  , 0.1 eq), and Solvent (DMSO, 2 mL).

- Degas: Freeze-pump-thaw x3 to remove oxygen.

- Catalyst: Add Cu(0) wire (activated with HCl/MeOH).

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- Initiate: Inject EIMP (1 eq) via gastight syringe.
- Polymerize: Stir at Room Temperature.
  - Note: Reaction is significantly faster than with ethyl 2-bromoisobutyrate. Monitor conversion closely to avoid high-viscosity exotherms.

Application 2: Organic Synthesis (Reformatsky & Radical)

Beyond polymers, EIMP serves as a potent precursor for generating tertiary radicals and enolates.

The Reformatsky Reaction

Classically performed with

-bromo esters and Zinc, the use of the Iodo-analog (EIMP) often negates the need for activation of the Zinc dust (e.g., with TMSCl or

) because the C-I bond is more susceptible to oxidative addition by the metal.

Reaction:

-hydroxy ester

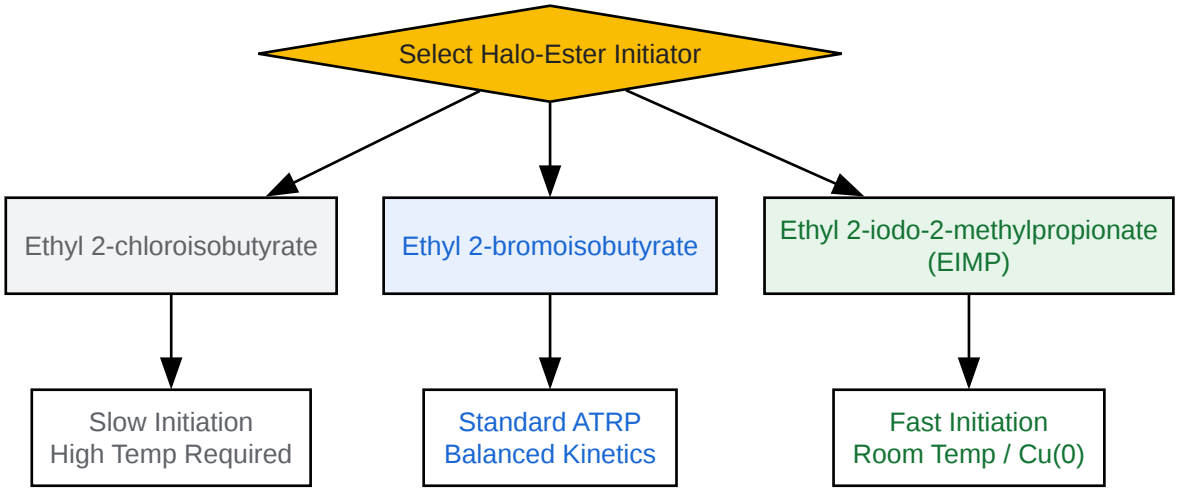
Radical Addition (Giese Reaction)

EIMP is an excellent source of the tert-butyl-like radical radical

.

- Method: Photoredox catalysis or Tin-mediated (though Tin is less favored now).
- Utility: Installing the gem-dimethyl ester motif into olefins.

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Caption: Selection matrix for halo-ester initiators based on bond strength and required reactivity.

Handling & Safety Data

Signal Word:WARNING

Hazard	Description	Mitigation
Skin/Eye Irritation	Causes skin irritation (H315) and serious eye irritation (H319).	Wear nitrile gloves and safety goggles.
Light Sensitivity	C-I bond cleaves under UV/Visible light, liberating (purple/brown color).	Store in amber vials wrapped in foil.
Thermal Instability	Elimination of HI can occur at high temps.	Store at -20°C. Do not distill at atmospheric pressure.

Stabilization: Commercial samples often contain copper wire or silver foil to scavenge free iodine. If synthesizing fresh, use immediately or store under Argon at -20°C.

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- To cite this document: BenchChem. [Technical Guide: Ethyl 2-iodo-2-methylpropionate (EIMP)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600798/docs#technical-guide-ethyl-2-iodo-2-methylpropionate-eimp]

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